

5-Methoxyfuran-2(3H)-one: A Technical Review

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Compound of Interest

Compound Name: 5-Methoxyfuran-2(3H)-one

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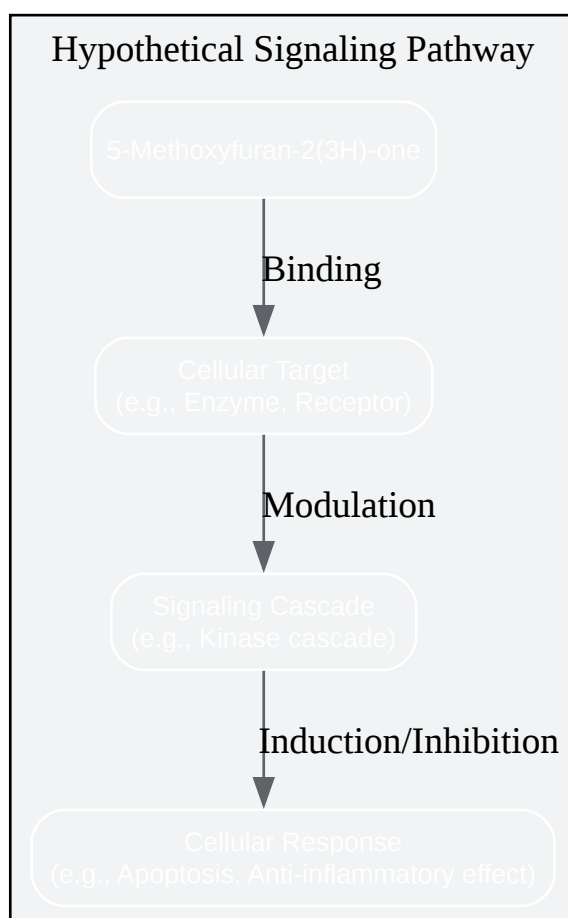
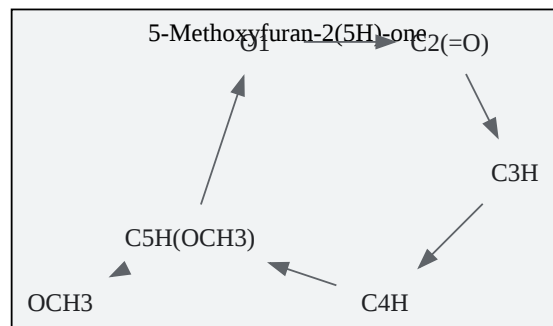
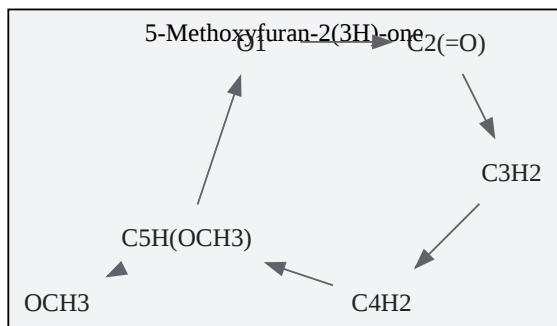
Introduction

5-Methoxyfuran-2(3H)-one, also known as γ -methoxy- γ -butyrolactone, is a five-membered lactone belonging to the broader class of γ -butyrolactones. This structural motif is of significant interest in medicinal chemistry and drug development due to its presence in a wide array of biologically active natural products and synthetic compounds. The γ -butyrolactone scaffold is recognized as a privileged structure, often imparting desirable pharmacokinetic and pharmacodynamic properties to molecules.^{[1][2]} This technical guide provides a comprehensive review of the available scientific literature on **5-Methoxyfuran-2(3H)-one**, focusing on its chemical properties, synthesis, and biological activities. Due to the limited specific data on this particular derivative, information from the broader class of γ -butyrolactones is included to provide a contextual understanding.

Chemical Structure and Properties

The chemical structure of **5-Methoxyfuran-2(3H)-one** is characterized by a saturated five-membered ring containing an ester group (lactone) and a methoxy group at the 5-position. Its isomer, 5-Methoxyfuran-2(5H)-one, features a double bond within the furanone ring.

Structure of **5-Methoxyfuran-2(3H)-one** vs. 5-Methoxyfuran-2(5H)-one:



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References

- 1. A Review of the Pharmacological Activities and Recent Synthetic Advances of γ -Butyrolactones - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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